

"1-(4-Fluorophenyl)propan-1-amine hydrochloride solubility data"

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Compound of Interest

Compound Name: *1-(4-Fluorophenyl)propan-1-amine hydrochloride*
CAS No.: *1092797-76-6*
Cat. No.: *B1393104*

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An In-depth Technical Guide to the Solubility of **1-(4-Fluorophenyl)propan-1-amine Hydrochloride**

Authored by a Senior Application Scientist

This guide provides a comprehensive framework for understanding and determining the aqueous solubility of **1-(4-Fluorophenyl)propan-1-amine hydrochloride**. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple data sheet to offer a methodological and theoretical exploration of this critical physicochemical property. We will delve into the "why" behind experimental choices, ensuring a robust and reproducible approach to solubility assessment.

Introduction and Physicochemical Context

1-(4-Fluorophenyl)propan-1-amine hydrochloride is a primary amine salt. The presence of a fluorine atom on the phenyl ring and the hydrochloride salt form are key determinants of its physicochemical behavior, including its solubility. As a salt of a weak base, its solubility is expected to be significantly influenced by the pH of the aqueous medium.

Understanding the solubility of this compound is paramount in a drug development context. Aqueous solubility is a critical factor that influences a compound's dissolution rate, bioavailability, and overall suitability for formulation into a final dosage form. Poor solubility can be a major hurdle in the development of new chemical entities, often leading to costly and time-consuming formulation challenges.

Core Principles: Factors Governing Solubility

The solubility of an ionizable compound like **1-(4-Fluorophenyl)propan-1-amine hydrochloride** is not a single value but rather a profile dependent on various environmental factors.

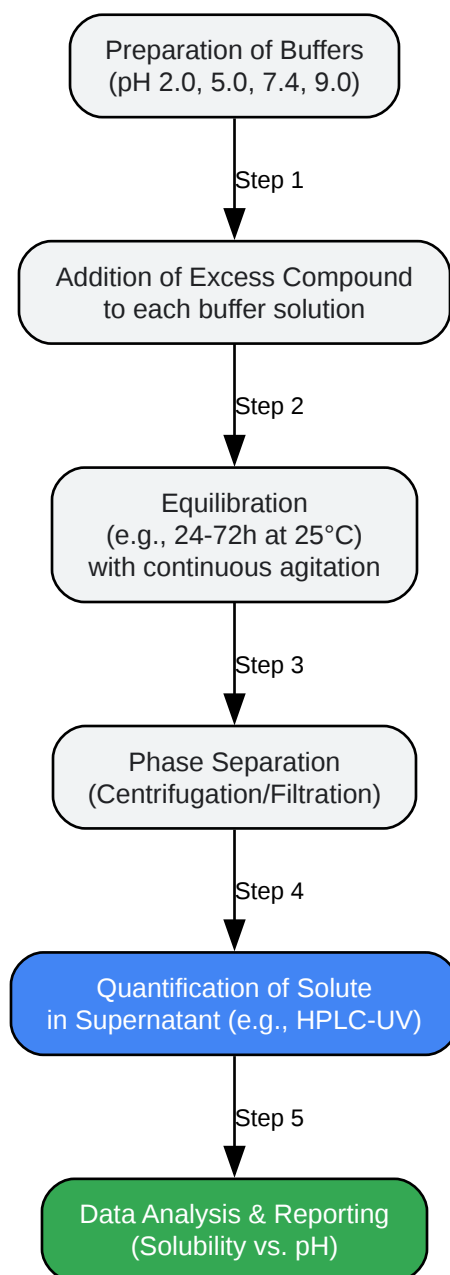
- **pH-Dependence:** The hydrochloride salt form significantly enhances aqueous solubility compared to the free base. At low pH, the amine remains protonated (R-NH_3^+), readily interacting with water. As the pH increases towards and beyond the pK_a of the primary amine, the equilibrium shifts towards the less soluble free base (R-NH_2), potentially causing precipitation.
- **Temperature:** Solubility is generally temperature-dependent. For most solids dissolving in a liquid solvent, solubility increases with temperature. However, the magnitude of this effect must be determined empirically.
- **Polymorphism:** The existence of different crystalline forms (polymorphs) can have a profound impact on solubility. Different polymorphs can exhibit different lattice energies, leading to variations in their dissolution and solubility characteristics. It is crucial to characterize the solid form being used for any solubility determination.

Experimental Determination of Aqueous Solubility: A Validated Protocol

Given the lack of readily available public data, this section provides a detailed, field-proven protocol for the experimental determination of the equilibrium aqueous solubility of **1-(4-Fluorophenyl)propan-1-amine hydrochloride** using the gold-standard shake-flask method (OECD Guideline 105).

Workflow for Equilibrium Solubility Determination

The following diagram outlines the logical flow of the experimental protocol.



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Caption: Workflow for pH-dependent equilibrium solubility determination.

Detailed Step-by-Step Methodology

Objective: To determine the aqueous solubility of **1-(4-Fluorophenyl)propan-1-amine hydrochloride** at various physiologically relevant pH values at a constant temperature.

Materials:

- **1-(4-Fluorophenyl)propan-1-amine hydrochloride** (ensure Certificate of Analysis is available, with purity $\geq 98\%$)
- Phosphate-buffered saline (PBS) tablets or reagents for preparing buffers at pH 5.0, 7.4.
- Hydrochloric acid (HCl) and Sodium Hydroxide (NaOH) for pH adjustments.
- Deionized water, HPLC grade.
- HPLC system with UV detector, column (e.g., C18), and appropriate mobile phase.
- Orbital shaker/incubator.
- Calibrated pH meter.
- Centrifuge.
- Syringe filters (e.g., 0.22 μm PVDF).

Protocol:

- **Buffer Preparation:** Prepare a series of aqueous buffers. Recommended starting points are pH 2.0 (0.01 M HCl), pH 5.0 (acetate or phosphate buffer), and pH 7.4 (phosphate buffer). Verify the final pH of each buffer with a calibrated pH meter.
- **Sample Preparation:** Add an excess amount of **1-(4-Fluorophenyl)propan-1-amine hydrochloride** to vials containing a known volume of each buffer. The key is to ensure that undissolved solid remains visible, confirming that a saturated solution has been achieved. A starting point could be 20-50 mg of compound per 1 mL of buffer.
- **Equilibration:** Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period to allow the system to reach equilibrium. A typical duration is 24 to 48 hours. A preliminary time-to-equilibrium experiment can be run by taking measurements at various time points (e.g., 4, 8, 24, 48, 72 hours) to determine the point at which the concentration in solution no longer increases.

- Phase Separation: After equilibration, carefully remove the vials. Allow the undissolved solid to settle. To separate the saturated supernatant from the excess solid, two methods are common:
 - Centrifugation: Centrifuge the vials at high speed (e.g., 14,000 rpm for 15 minutes) to pellet the excess solid.
 - Filtration: Use a syringe to draw the supernatant and pass it through a low-binding syringe filter (e.g., 0.22 μ m PVDF) to remove any remaining solid particles. Adsorption of the compound to the filter should be assessed.
- Quantification:
 - Prepare a calibration curve by dissolving known concentrations of **1-(4-Fluorophenyl)propan-1-amine hydrochloride** in the mobile phase or a relevant solvent.
 - Accurately dilute a small aliquot of the clear, saturated supernatant from Step 4 into the mobile phase.
 - Inject the diluted sample and the calibration standards onto the HPLC-UV system.
 - The concentration of the compound in the saturated solution is determined by comparing the peak area of the sample to the calibration curve.
- Data Analysis and Reporting: Calculate the original concentration in the saturated supernatant, accounting for the dilution factor. The result is the equilibrium solubility at that specific pH and temperature.

Self-Validating System & Trustworthiness

To ensure the trustworthiness of the generated data, the following checks should be integrated into the protocol:

- Solid State Analysis: Before and after the experiment, analyze the solid material using a technique like XRPD (X-ray Powder Diffraction) to confirm that no phase change or polymorph conversion has occurred during the experiment.

- **pH Measurement:** Measure the pH of the saturated solution at the end of the equilibration period. For unbuffered systems or compounds with low buffer capacity, the final pH may differ from the starting pH, which is a critical piece of data.
- **Mass Balance:** For a highly rigorous study, the amount of remaining solid can be weighed and compared to the initial amount added, helping to confirm the accuracy of the dissolved concentration measurement.

Data Presentation and Interpretation

The quantitative data generated from the protocol should be summarized in a clear, structured table.

Table 1: Example Solubility Data for **1-(4-Fluorophenyl)propan-1-amine Hydrochloride** at 25°C

Buffer pH (Initial)	Final pH (Post-Equilibration)	Solubility (mg/mL)	Solubility (mM)
2.0	Value to be determined	Value to be determined	Value to be determined
5.0	Value to be determined	Value to be determined	Value to be determined
7.4	Value to be determined	Value to be determined	Value to be determined
9.0	Value to be determined	Value to be determined	Value to be determined

Note: This table is a template for reporting experimentally determined values.

The expected trend is high solubility at low pH, which remains relatively constant until the pH approaches the pKa of the amine. Near the pKa, a significant drop in solubility is anticipated as the uncharged, less soluble free base begins to predominate.

Conclusion

While specific solubility data for **1-(4-Fluorophenyl)propan-1-amine hydrochloride** is not widely published, this guide provides the necessary theoretical framework and a robust, validated experimental protocol to determine this critical parameter. By following the detailed methodology and incorporating the principles of self-validation, researchers can generate high-quality, reliable solubility data essential for informed decision-making in drug discovery and development. This approach emphasizes scientific integrity and provides a clear path to understanding the physicochemical behavior of this compound.

References

- Title: OECD Guideline for the Testing of Chemicals, Section 1, Physical-Chemical properties: 105: Water Solubility. Source: OECD URL:[[Link](#)]
- Title: Guidance for Industry: Waiver of In Vivo Bioavailability and Bioequivalence Studies for Immediate-Release Solid Oral Dosage Forms Based on a Biopharmaceutics Classification System. Source: U.S. Food and Drug Administration (FDA) URL:[[Link](#)]
- Title: The Shake Flask Method for Solubility Determination. Source: In "Solubility in Pharmaceutical Chemistry" by Avdeef, A. URL: (Note: This refers to a standard textbook methodology, a direct link to the specific chapter is not feasible, but the book is a primary reference in the field). A representative link to the book is: [[Link](#)]
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